Application Note: 2,2,4-Trimethylquinolin-6-one as a Reactive Intermediate

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Compound of Interest		
Compound Name:	*2,2,4-Trimethylquinolin-6-one*	
CAS No.:	*4071-18-5*	
Cat. No.:	*B026642*	Get Quote

Executive Summary

2,2,4-Trimethylquinolin-6-one (CAS: 4071-18-5) is a conjugated quinone-imine derivative characterized by an electrophilic

-unsaturated ketone motif.[1] Unlike its precursor, the rubber antioxidant 2,2,4-trimethyl-1,2-dihydroquinoline (TMQ), this oxidized intermediate possesses high reactivity toward nucleophiles (Michael addition) and reducing agents.[1]

Primary Utility:

- Precursor to HTHQ: It serves as the direct oxidative gateway to 6-Hydroxy-2,2,4-trimethyl-1,2,3,4-tetrahydroquinoline (HTHQ), a potent lipophilic antioxidant currently investigated for Parkinson's disease therapy.[1]
- Electrophilic Functionalization: The C5 and C7 positions are susceptible to 1,4-Michael addition, allowing for the synthesis of complex alkaloid mimics and covalent adducts (relevant for toxicity studies and drug conjugation).

Chemical Identity & Properties

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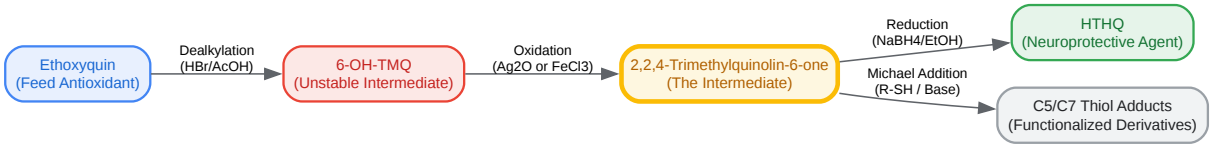
Property	Specification
IUPAC Name	2,2,4-Trimethylquinolin-6(1H)-one (often referred to as the quinone imine form)
CAS Number	4071-18-5
Molecular Formula	$C_{12}H_{13}NO$
Molecular Weight	187.24 g/mol
Appearance	Dark orange to reddish-brown crystalline solid
Solubility	Soluble in DMSO, Ethanol, Chloroform; Insoluble in water
Reactivity Profile	High Electrophilicity: Acts as a Michael acceptor at C5/C7 positions.Redox Active: Easily reduced to the hydroquinone/aminophenol state.[1]

Synthetic Pathways & Logic

The utility of TMQ-6-one lies in its position within the redox cycle of quinoline antioxidants.[1] It acts as the "oxidized switch" that can be chemically manipulated to yield stable, bioactive tetrahydroquinolines.

Pathway Diagram: The TMQ Redox Cycle

The following diagram illustrates the central role of TMQ-6-one in converting industrial antioxidants (Ethoxyquin) into pharmaceutical candidates (HTHQ).[1]



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Caption: Logical flow for synthesizing pharmaceutical scaffolds from Ethoxyquin via the TMQ-6-one intermediate.

Detailed Experimental Protocols

Protocol A: Isolation/Synthesis of TMQ-6-one

Objective: To generate the reactive quinone-imine intermediate from the commercially available Ethoxyquin or 6-OH-TMQ.[1]

Reagents:

- 6-Ethoxy-2,2,4-trimethyl-1,2-dihydroquinoline (Ethoxyquin)[1][2]
- Hydrobromic acid (48% aq)[1]
- Ferric Chloride ($FeCl_3$) or Silver Oxide (Ag_2O)[1]
- Dichloromethane (DCM)[1]

Methodology:

- Dealkylation: Dissolve Ethoxyquin (10 mmol) in glacial acetic acid (20 mL). Add 48% HBr (50 mmol) dropwise. Reflux for 4 hours to cleave the ethyl ether.
- Neutralization: Cool to RT and neutralize with $NaHCO_3$. Extract with Ethyl Acetate to obtain the crude 6-hydroxy-dihydroquinoline (6-OH-TMQ).[1]
- Oxidation (Critical Step): Dissolve the crude 6-OH-TMQ in DCM. Add Ag_2O (2 eq) or $FeCl_3$ (2 eq) at 0°C. Stir vigorously for 30 minutes. The solution will turn deep red/orange, indicating the formation of the quinone imine (TMQ-6-one).[1]
- Purification: Filter through a celite pad to remove metal salts.[1] Concentrate the filtrate. Purify via flash chromatography (Hexane/EtOAc 4:1) to isolate the orange solid.

Quality Check:

- 1H NMR (CDCl3): Look for the disappearance of the ethoxy signals and the downfield shift of aromatic protons due to the quinone carbonyl.

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Protocol B: Synthesis of HTHQ (Neuroprotective Application)

Objective: Reduction of the TMQ-6-one intermediate to 6-Hydroxy-2,2,4-trimethyl-1,2,3,4-tetrahydroquinoline (HTHQ).[1] This protocol converts the intermediate into a stable drug candidate.

Context: HTHQ has demonstrated efficacy in reducing oxidative stress and NF-κB-mediated inflammation in Parkinson's models [1, 2].[1][3]

Reagents:

- Purified TMQ-6-one (from Protocol A)
- Sodium Borohydride ($NaBH_4$)[1]
- Ethanol (Absolute)[1]
- Argon atmosphere[1]

Step-by-Step:

- Dissolution: Dissolve TMQ-6-one (1.87 g, 10 mmol) in absolute ethanol (50 mL) under an Argon blanket.
- Reduction: Cool the solution to 0°C. Slowly add $NaBH_4$ (0.76 g, 20 mmol) in small portions over 15 minutes. Caution: Hydrogen gas evolution.
- Reaction: Allow the mixture to warm to room temperature and stir for 2 hours. The deep orange color should fade to a pale yellow or colorless solution.
- Quenching: Add saturated NH_4Cl solution (10 mL) carefully to quench excess hydride.
- Isolation: Evaporate ethanol under reduced pressure. Resuspend residue in water and extract with DCM (3 x 50 mL).
- Crystallization: Recrystallize the product from Benzene/Petroleum Ether to yield HTHQ as white/off-white needles.

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Expected Yield: 75-85% Validation: Melting point 114–115°C. Mass Spec (ESI+) m/z = 192 [M+H]+.[1]

Protocol C: Michael Addition Functionalization

Objective: Use TMQ-6-one as a scaffold for covalent attachment of thiols (simulating protein binding or creating sulfur-containing derivatives).[1]

Methodology:

- Dissolve TMQ-6-one (1 eq) in Methanol.
- Add the nucleophile (e.g., N-acetylcysteine or a thiol-alkane) (1.2 eq).[1]
- Add catalytic Triethylamine (0.1 eq).[1]
- Stir at RT for 6 hours.
- The nucleophile will attack the C5 position (conjugate addition). Isolate via precipitation or chromatography.[1]

Troubleshooting & Safety

Issue	Probable Cause	Corrective Action
Low Yield in Protocol A	Incomplete oxidation or over-oxidation to polymer.[1]	Control temperature strictly at 0°C during oxidant addition.[1] Use Ag_2O for milder conditions.[1]
Product is Oily/Sticky	Polymerization of the quinone imine.	Store TMQ-6-one at -20°C under Argon. Use immediately after synthesis.
Color Persistence in Protocol B	Incomplete reduction.	Add fresh $NaBH_4$ and extend reaction time. Ensure Ethanol is dry.[1]

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Safety Warning: TMQ-6-one is a suspected genotoxin (related to Ethoxyquin metabolites).[1] Handle in a fume hood with double nitrile gloves.[1] Avoid inhalation of dusts.

References

- HTHQ in Parkinson's Research: Title: 6-Hydroxy-2,2,4-trimethyl-1,2,3,4-tetrahydroquinoline Alleviates Oxidative Stress and NF-κB-Mediated Inflammation in Rats with Experimental Parkinson's Disease.[1][3] Source: MDPI / PubMed Central URL:[1][Link]
- Hepatoprotective Properties: Title: 6-Hydroxy-2,2,4-trimethyl-1,2-dihydroquinoline Demonstrates Anti-Inflammatory Properties and Reduces Oxidative Stress in Acetaminophen-Induced Liver Injury.[1][2][4] Source: MDPI URL:[Link][1][5]
- Chemical Identity & Toxicology: Title: Safety and efficacy of a feed additive consisting of ethoxyquin... (EFSA Opinion).[1] Source: EFSA Journal / Wiley URL:[1][Link][1]
- Michael Addition Mechanisms: Title: Conjugated 1,8 and 1,6 Addition of Bis-Trimethylsilylketene Acetal to Activated p-Quinone Methides. Source: PubMed Central URL:[1][Link]

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